

Structural Analysis & Physicochemical Profile

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Compound of Interest

Compound Name: 1-(2-Bromo-4-chlorophenyl)ethane-1-sulfonamide

Cat. No.: B13237108

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CAS 1698370-01-2 is engineered for modular synthesis. The molecule features three distinct sites for functionalization:

- **C2-Bromide:** Highly susceptible to oxidative addition by low-valent transition metals (e.g., Pd(0)), making it the primary site for cross-coupling.
- **C4-Chloride:** Less reactive than the bromide, providing a secondary handle for late-stage functionalization after the C2 position has been derivatized.
- **Ethane-1-Sulfonamide Moiety:** A critical hydrogen-bond donor/acceptor complex. The adjacent methyl group introduces a chiral center and steric bulk, which can influence the conformation of the sulfonamide when binding to target proteins.

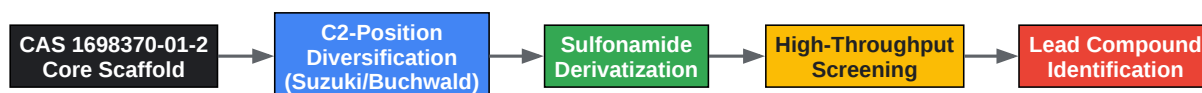
Table 1: Physicochemical Properties of CAS 1698370-01-2

Property	Value	Scientific Implication
CAS Number	1698370-01-2	Unique identifier for procurement and database tracking.
Chemical Name	1-(2-Bromo-4-chlorophenyl)ethane-1-sulfonamide	Defines the exact regiochemistry of the halogens.
Molecular Formula	C8H9BrClNO2S	Indicates a high heavy-atom count suitable for fragment-based design.
Molecular Weight	298.58 g/mol	Optimal MW for a building block; allows downstream additions while staying within Lipinski's Rule of 5.
Isotopic Signature	M, M+2, M+4 (approx. 3:4:1)	Crucial for LC-MS tracking during synthetic workflows.

The Sulfonamide Pharmacophore in Drug Discovery

The sulfonamide group is one of the most privileged scaffolds in pharmacology, historically foundational to antibacterial "sulfa drugs" and currently pivotal in modern therapeutics targeting viral infections, oncology, and inflammatory pathways^[1]. The sulfonamide moiety mimics the transition state of peptide hydrolysis, making it an exceptional zinc-binding group (ZBG) in metalloenzymes like Carbonic Anhydrases and Matrix Metalloproteinases.

By utilizing CAS 1698370-01-2, researchers can seamlessly integrate this pharmacophore into novel chemical spaces. The ethane linker provides critical sp³ character, increasing the three-dimensionality (Fsp³) of the resulting drug candidates, which is statistically correlated with higher clinical success rates due to improved solubility and reduced off-target binding.



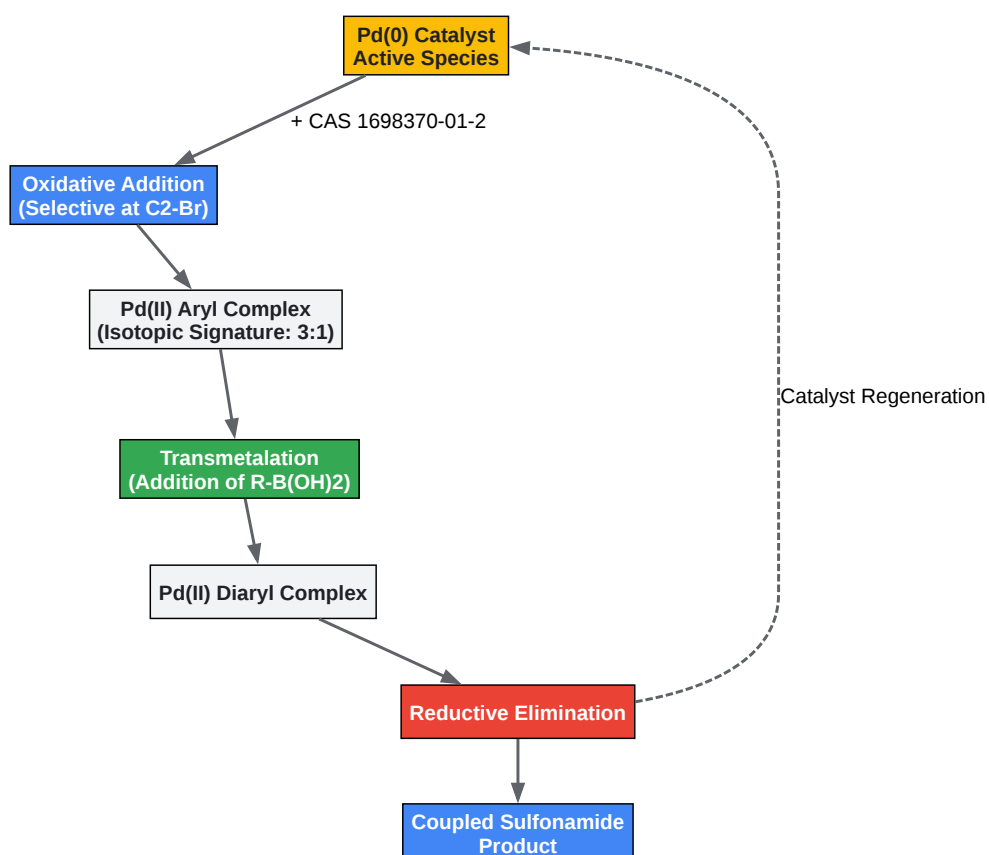
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Logical drug discovery workflow utilizing CAS 1698370-01-2 as a core scaffold.

Orthogonal Reactivity & Synthetic Methodology

The true power of CAS 1698370-01-2 lies in its orthogonal reactivity. In palladium-catalyzed cross-coupling reactions, the carbon-bromine (C-Br) bond is significantly weaker and more reactive toward oxidative addition than the carbon-chlorine (C-Cl) bond[2]. This allows for regioselective functionalization without the need for protecting groups.

For instance, a Suzuki-Miyaura coupling can be directed exclusively at the C2 position. Once the C2 position is functionalized (e.g., with an aryl boronic acid), the C4-chloride can subsequently be activated using more electron-rich ligands (e.g., XPhos or BrettPhos) and higher temperatures for a second, distinct cross-coupling event[2],[3].



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Regioselective Palladium-Catalyzed Cross-Coupling Cycle of CAS 1698370-01-2.

Experimental Protocol: Self-Validating Regioselective Suzuki-Miyaura Coupling

To ensure scientific integrity and reproducibility, the following protocol is designed as a self-validating system. It explains the causality behind each reagent choice and includes an In-Process Control (IPC) to verify regioselectivity dynamically.

Objective: To selectively couple an aryl boronic acid at the C2-bromo position of CAS 1698370-01-2 while preserving the C4-chloro and primary sulfonamide groups.

Reagents & Causality:

- Catalyst: $[Pd(dppf)Cl_2]$ (0.05 equiv). Causality: The large bite angle of the dppf ligand accelerates the reductive elimination step, preventing catalyst resting-state bottlenecks caused by the steric bulk of the ortho-substituted ethane-1-sulfonamide group.
- Base: Aqueous K_2CO_3 (2.0 equiv). Causality: A mild inorganic base is required to form the reactive boronate complex without causing hydrolysis or deprotonation of the primary sulfonamide ($pK_a \sim 10$).
- Solvent: 1,4-Dioxane/Water (4:1 v/v). Causality: Provides a homogeneous biphasic system that solubilizes both the organic substrate and the inorganic base[3].

Step-by-Step Methodology:

- Preparation & Degassing: In an oven-dried Schlenk flask equipped with a magnetic stir bar, add CAS 1698370-01-2 (1.0 equiv), the desired aryl boronic acid (1.1 equiv), and $[Pd(dppf)Cl_2]$ (0.05 equiv). Evacuate the flask and backfill with Argon (repeat 3x).
 - Expert Insight: Rigorous exclusion of oxygen is non-negotiable. Oxygen rapidly oxidizes the active Pd(0) species to an inactive Pd(II) complex, terminating the catalytic cycle.
- Solvent Addition: Syringe in degassed 1,4-dioxane, followed by degassed 2M aqueous K_2CO_3 .
- Thermal Activation: Heat the reaction mixture to 80°C under vigorous stirring.
 - Expert Insight: 80°C provides the exact thermal energy required to overcome the activation barrier for oxidative addition into the C-Br bond. Exceeding 100°C risks activating the C-Cl bond, destroying the regioselectivity.

- Self-Validating In-Process Control (IPC): At $t = 4$ hours, withdraw a 10 μL aliquot, quench in 1 mL acetonitrile, and analyze via LC-MS.
 - Validation Metric: The starting material exhibits a distinct mass spectrometry isotopic pattern (M, M+2, M+4 at approx. 3:4:1 ratio) due to the presence of both Bromine and Chlorine. The protocol is validated when the LC-MS trace shows the complete disappearance of this signature, replaced by the product mass exhibiting a single chlorine isotopic signature (M, M+2 at a 3:1 ratio). This definitively proves that the bromine has been selectively replaced.
- Workup & Isolation: Cool the reaction to room temperature. Dilute with ethyl acetate and wash with brine. Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure. Purify the crude residue via flash column chromatography (Hexanes/EtOAc gradient).

References

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Sources

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